

Best practices for handling and storing myristic acid safely.

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Compound of Interest

Compound Name: *Tetradecanoate*

Cat. No.: *B1227901*

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Technical Support Center: Myristic Acid

This technical support center provides essential information for the safe handling and storage of myristic acid in a research and development environment.

Frequently Asked Questions (FAQs)

Q1: What is myristic acid and what are its common hazards?

Myristic acid, also known as tetradecanoic acid, is a saturated fatty acid found in many animal and vegetable fats.^[1] While not classified as a highly hazardous substance, it can cause irritation to the eyes, skin, and respiratory system.^{[2][3]} It is important to handle it with appropriate personal protective equipment in a well-ventilated area.^{[2][3]}

Q2: What are the appropriate storage conditions for myristic acid?

Myristic acid should be stored in a cool, dry, and well-ventilated area in a tightly sealed container.^{[3][4]} It should be kept away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.^{[5][6]}

Q3: What personal protective equipment (PPE) should I wear when handling myristic acid?

When handling myristic acid, it is recommended to wear:

- Eye Protection: Safety glasses with side shields or chemical goggles.^{[2][3]}

- Skin Protection: Chemical-resistant gloves (such as nitrile or neoprene) and a lab coat.[7][8]
- Respiratory Protection: If there is a risk of inhaling dust, a NIOSH-approved respirator should be used.[3][9]

Q4: What should I do in case of accidental exposure to myristic acid?

- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention if irritation persists.[3][7]
- Skin Contact: Remove contaminated clothing and wash the affected skin area with soap and water. Seek medical attention if irritation develops.[2][7]
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if respiratory irritation occurs.[3][5]
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and have them drink 2-4 cupfuls of water or milk. Seek immediate medical attention.[3][5]

Q5: How should I dispose of myristic acid waste?

Myristic acid waste should be disposed of in accordance with local, state, and federal regulations. It should be collected in a suitable, labeled container for disposal. Do not allow it to enter drains or waterways.[2][10]

Troubleshooting Guides

Issue	Possible Cause	Troubleshooting Steps
Myristic acid has solidified in the container.	Storage temperature is below its melting point (approx. 54-58°C).	Gently warm the container in a water bath to a temperature slightly above its melting point. Do not use a direct flame.
The myristic acid appears discolored or has an unusual odor.	Potential contamination or degradation.	Do not use the myristic acid. Dispose of it according to proper procedures and obtain a fresh supply.
Difficulty dissolving myristic acid in a solvent.	Myristic acid has low solubility in water but is soluble in organic solvents. [11] [12]	Use an appropriate organic solvent such as ethanol, ether, or chloroform. [12] Gentle heating and stirring can aid dissolution.

Quantitative Data

Physical and Chemical Properties of Myristic Acid

Property	Value
Molecular Formula	<chem>C14H28O2</chem> [13]
Molecular Weight	228.37 g/mol [13]
Appearance	White crystalline solid or powder [12] [13]
Melting Point	52-54 °C [14] [15]
Boiling Point	250 °C at 100 mmHg [6]
Solubility in Water	<0.1 g/100 mL at 18°C [6]
Solubility in Organic Solvents	Soluble in ethanol, ether, and chloroform [6] [12]
Flash Point	>110 °C (>230 °F) [3] [10]

Experimental Protocols

Protocol 1: Preparation of a Standard Myristic Acid Solution

Objective: To prepare a stock solution of myristic acid in an organic solvent.

Materials:

- Myristic acid (solid)
- Ethanol (or another suitable organic solvent)
- Analytical balance
- Volumetric flask
- Spatula
- Beaker
- Magnetic stirrer and stir bar (optional)
- Water bath (optional)

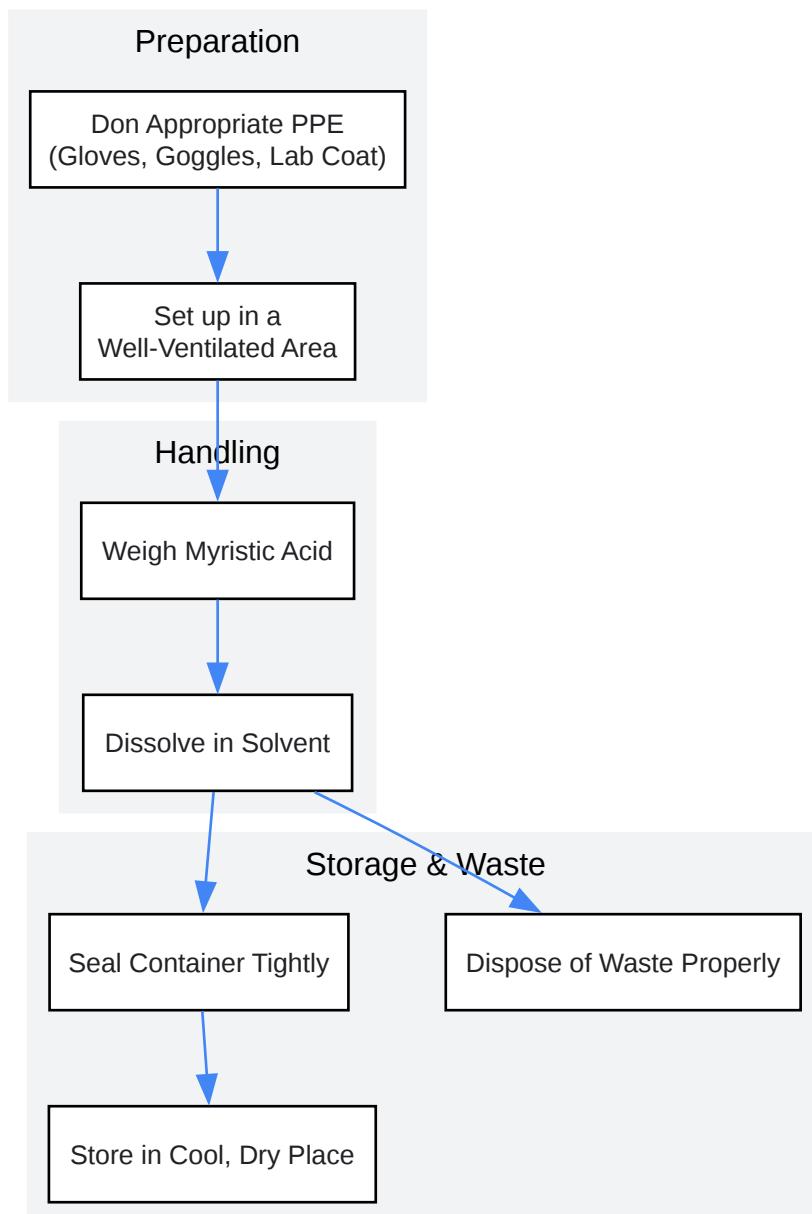
Methodology:

- Calculate the required mass: Determine the mass of myristic acid needed to achieve the desired concentration in the chosen volume of solvent.
- Weigh the myristic acid: Accurately weigh the calculated mass of myristic acid using an analytical balance and transfer it to a clean, dry beaker.
- Dissolve in solvent: Add a small amount of the chosen solvent (e.g., ethanol) to the beaker and stir to dissolve the myristic acid. Gentle warming in a water bath can be used to facilitate dissolution if necessary.
- Transfer to volumetric flask: Once the myristic acid is fully dissolved, carefully transfer the solution to a volumetric flask of the appropriate size.

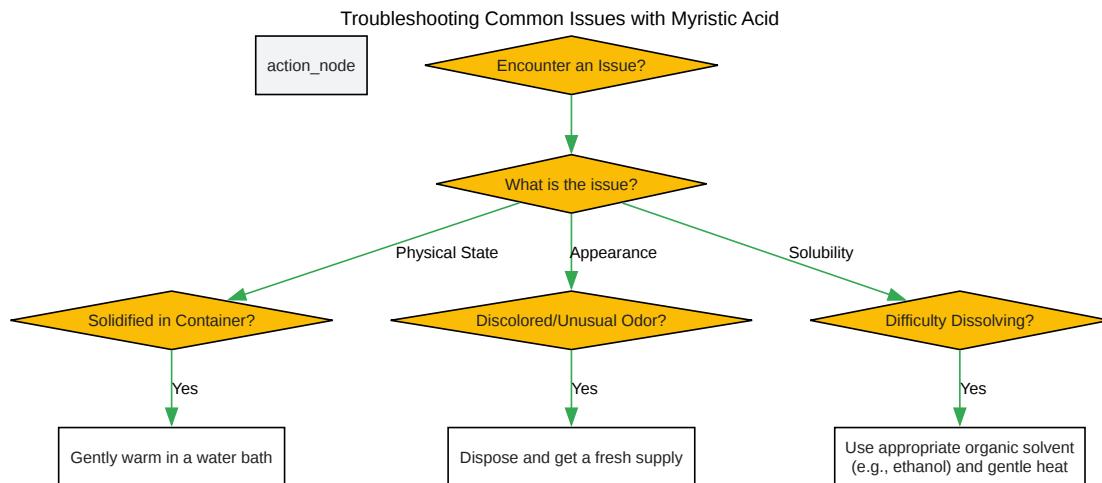
- Bring to volume: Rinse the beaker with a small amount of the solvent and add the rinsing to the volumetric flask. Repeat this step 2-3 times to ensure all the myristic acid is transferred. Finally, add the solvent to the flask until the bottom of the meniscus reaches the calibration mark.
- Mix thoroughly: Stopper the flask and invert it several times to ensure the solution is homogeneous.
- Label and store: Label the flask with the name of the compound, concentration, solvent, and date of preparation. Store the solution in a tightly sealed container under the recommended storage conditions.

Visualizations

Experimental Workflow: Handling Myristic Acid

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Caption: A general workflow for safely handling myristic acid in a laboratory setting.



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Caption: A decision tree for troubleshooting common problems encountered with myristic acid.

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